

Application Notes and Protocols for Meliantriol in Organic Farming

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Compound of Interest

Compound Name:	Meliantriol
Cat. No.:	B1676183

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Introduction

Meliantriol is a naturally occurring tetranortriterpenoid, a class of secondary metabolites found in plants of the Meliaceae family, such as the neem tree (*Azadirachta indica*) and chinaberry tree (*Melia azedarach*).^{[1][2]} It is one of the key bioactive limonoids, alongside azadirachtin, salannin, and nimbin, responsible for the potent insect repellent and antifeedant properties of neem extracts.^{[3][4]} In the context of organic farming, **Meliantriol** presents a promising alternative to synthetic pesticides due to its biodegradability and targeted mode of action.^[5] These application notes provide a comprehensive overview of **Meliantriol**'s use, including its mechanism of action, protocols for its extraction and evaluation, and its application in a research setting for organic pest management.

Meliantriol's primary mode of action is as a powerful feeding deterrent.^{[2][3]} Even at extremely low concentrations, it can cause insects to cease eating, protecting crops from damage.^[3] This antifeedant effect, combined with the broader insect growth regulatory and repellent properties of other neem limonoids, makes it a valuable component of integrated pest management (IPM) strategies in organic agriculture.^[4]

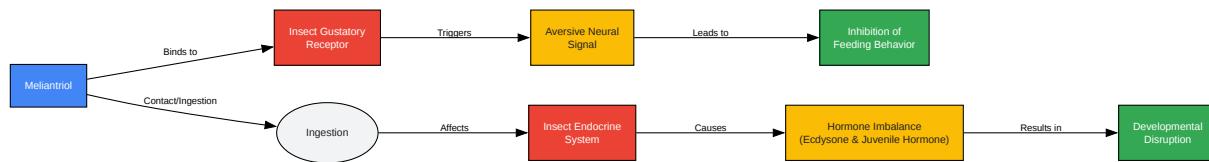
Mechanism of Action

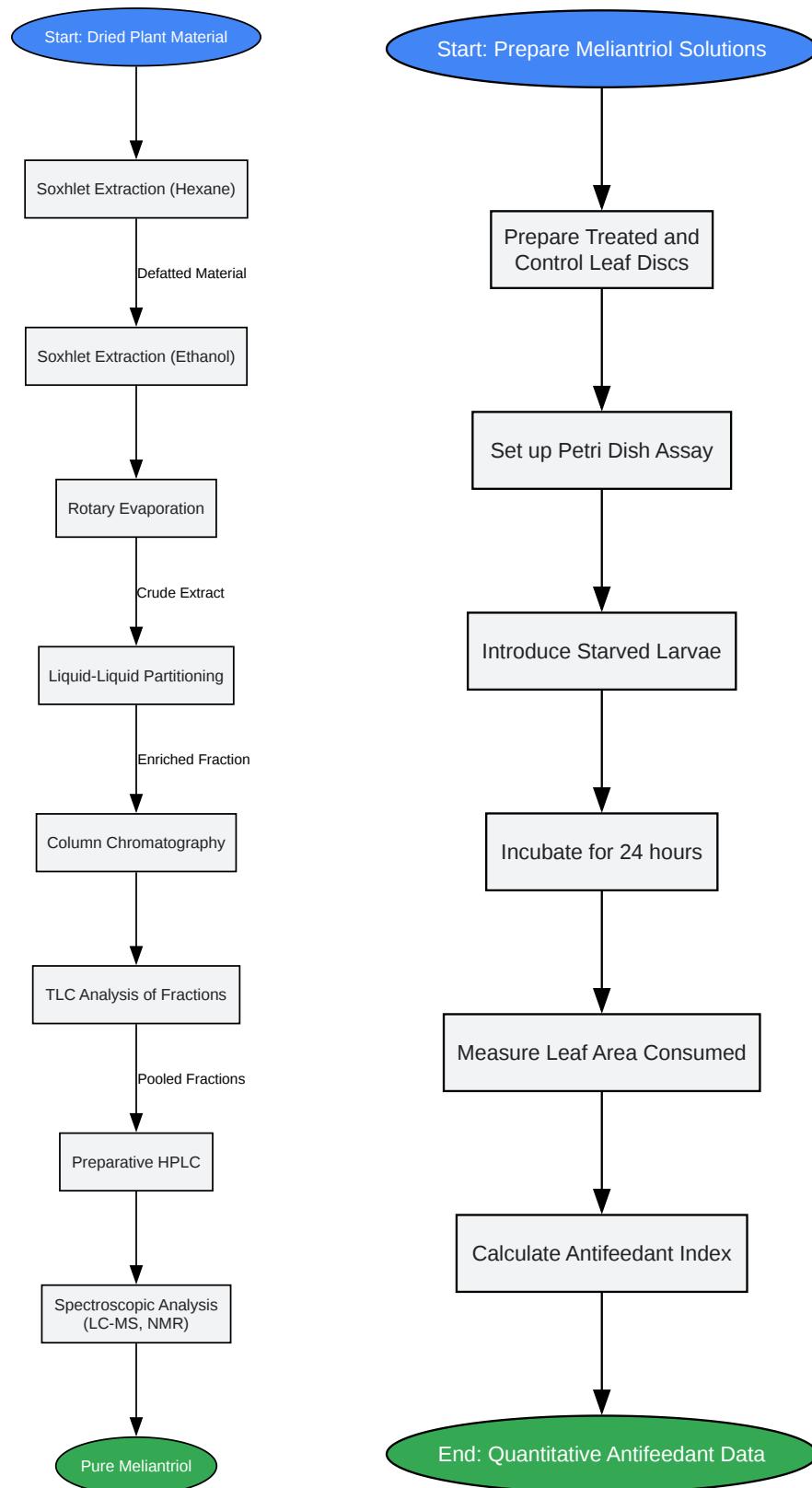
The precise signaling pathway for **Meliantriol**'s antifeedant activity is a subject of ongoing research. However, it is understood to function through the insect's gustatory (taste) system

and by disrupting hormonal balance.

- Gustatory Repellence: **Meliantriol** is believed to interact with specific gustatory receptors on the mouthparts of insects. This interaction likely triggers a negative neural signal, leading to the rejection of the treated plant material. The binding of **Meliantriol** to these receptors effectively makes the plant unpalatable to the insect pest.
- Hormonal Disruption: Like other limonoids, **Meliantriol** can interfere with the insect's endocrine system, particularly the levels of crucial developmental hormones such as ecdysone and juvenile hormone.[\[4\]](#)[\[6\]](#)[\[7\]](#) This disruption can lead to abnormal molting, reduced fecundity, and developmental abnormalities in insects that ingest even small quantities of the compound.[\[7\]](#)

Signaling Pathway Diagram



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